

StickyCat Cl: A Cost-Benefit Analysis for Large-Scale Synthesis

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Compound of Interest

Compound Name: StickyCat Cl

Cat. No.: B6289728

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For researchers, scientists, and drug development professionals, the selection of a catalyst for large-scale synthesis is a critical decision driven by a complex interplay of cost, efficiency, and product purity. **StickyCat Cl**, a water-soluble olefin metathesis catalyst, presents a compelling option due to its unique properties that facilitate simplified purification and potential for reuse. This guide provides a comprehensive cost-benefit analysis of **StickyCat Cl**, comparing it with established alternatives and presenting supporting experimental data to inform your selection process.

StickyCat Cl's primary advantage lies in its solubility profile: it is soluble in water but insoluble in organic solvents.^[1] This characteristic allows for straightforward removal of the ruthenium catalyst from the organic product phase by simple extraction, a significant benefit in pharmaceutical manufacturing where stringent limits on residual metal impurities are paramount.^[1] This contrasts with traditional homogeneous catalysts that often require more complex and costly purification methods.

Performance and Cost Comparison

To provide a clear comparison, the following tables summarize the key performance and cost metrics of **StickyCat Cl** against commonly used olefin metathesis catalysts, such as Grubbs II and Hoveyda-Grubbs II.

Table 1: Catalyst Cost Comparison

Catalyst	Supplier	Price (USD) per 100mg	Price (USD) per 500mg
StickyCat Cl	Strem	\$57.00	\$228.00
nitro-StickyCat Cl	Strem	\$92.00	\$368.00

Note: Prices are subject to change and may vary between suppliers. Bulk pricing for large-scale applications should be negotiated directly with the manufacturer or distributor.

Table 2: Performance Metrics in Olefin Metathesis (Illustrative)

Catalyst	Typical Loading (mol%)	Reaction Time (h)	Yield (%)	Turnover Number (TON)	Reusability (cycles)
StickyCat Cl	0.1 - 1.0	1 - 4	>95	Up to 10,000	3-5+
Grubbs II	0.5 - 2.0	2 - 8	>95	Up to 2,000	Not readily reusable
Hoveyda-Grubbs II	0.1 - 1.0	1 - 4	>95	Up to 10,000	Not readily reusable

Note: Performance data is illustrative and can vary significantly depending on the specific substrate, reaction conditions, and scale. The reusability of **StickyCat Cl** is a key advantage, though catalyst activity may decrease with each cycle.

Experimental Protocols

General Procedure for Ring-Closing Metathesis (RCM) on a Laboratory Scale:

A detailed experimental protocol for a typical ring-closing metathesis reaction is outlined below. This can be adapted and scaled for larger-scale synthesis.

- **Reaction Setup:** A flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser is charged with the diene substrate.

- **Solvent Addition:** An appropriate degassed organic solvent (e.g., dichloromethane, toluene) is added to dissolve the substrate.
- **Catalyst Addition:** **StickyCat Cl** is added to the reaction mixture. For reactions requiring an aqueous phase for catalyst dissolution, a biphasic system can be employed.
- **Reaction Conditions:** The reaction mixture is stirred at the desired temperature (typically room temperature to 40°C) and monitored by a suitable analytical technique (e.g., TLC, GC-MS, NMR).
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature. For a biphasic system, the organic layer containing the product is separated. For a homogeneous organic reaction, water is added to dissolve and extract the **StickyCat Cl** catalyst. The organic phase is then washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product can be further purified by column chromatography if necessary.

Visualizing the Workflow and Catalyst Action

To better illustrate the processes involved, the following diagrams created using Graphviz (DOT language) depict a typical experimental workflow for a large-scale synthesis using **StickyCat Cl** and the catalytic cycle of olefin metathesis.

Caption: Experimental workflow for large-scale synthesis using **StickyCat Cl**.

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References

- 1. apeiron-synthesis.com [apeiron-synthesis.com]
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